

Iodoacetyl Chloride: A Comprehensive Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: Iodoacetyl chloride

Cat. No.: B104761

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the critical safety protocols, handling procedures, and storage requirements for **iodoacetyl chloride**. Adherence to these guidelines is essential to ensure the safety of laboratory personnel and the integrity of research outcomes.

Chemical Identification and Physical Properties

Iodoacetyl chloride is a highly reactive acyl halide used in various biochemical research applications.^{[1][2][3]} Its hazardous nature necessitates a thorough understanding of its properties.

Property	Value	Reference
CAS Number	38020-81-4	^{[1][4][5]}
Molecular Formula	C ₂ H ₂ ClIO	^{[1][4][6]}
Molecular Weight	204.39 g/mol	^{[1][4][6]}
Density	2.28 g/cm ³	^{[1][6][7]}
Boiling Point	48-50 °C at 12 mmHg	^{[1][7]}
Appearance	Liquid	^[8]
Solubility	Miscible with water (reacts)	^{[1][5]}

Safety Hazards and GHS Classification

Iodoacetyl chloride is classified as a hazardous substance and requires stringent safety measures.

Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[1][8]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[1]
Acute Toxicity (Oral, Dermal, Inhalation)	Category 3	H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	May cause respiratory irritation.[9][10]

Signal Word: Danger[1][8]

Key Hazards:

- Causes severe burns to the skin, eyes, and mucous membranes.[8][9]
- Contact with water liberates toxic gas.[1][8][9]
- Toxic if ingested, inhaled, or absorbed through the skin.
- Light and moisture sensitive.[1][5][9]
- Thermal decomposition can release irritating and toxic gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen halides.[8][9]

Handling Precautions

Strict adherence to the following handling procedures is mandatory to minimize exposure and ensure safety.

Engineering Controls

- Chemical Fume Hood: All work with **iodoacetyl chloride** must be conducted in a properly functioning chemical fume hood.[\[8\]](#)[\[9\]](#)
- Ventilation: Ensure adequate ventilation to keep airborne concentrations low.[\[8\]](#)
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[9\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[9\]](#)
- Skin Protection:
 - Wear appropriate protective gloves (consult manufacturer for specific material compatibility and breakthrough times).[\[9\]](#)[\[11\]](#)
 - Wear protective clothing to prevent skin exposure.[\[9\]](#)
 - Contaminated clothing should be removed immediately and washed before reuse.[\[9\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter for acid gases and particulates.[\[9\]](#)

General Handling Practices

- Avoid contact with skin, eyes, and clothing.[\[8\]](#)[\[9\]](#)
- Do not breathe mist, vapors, or spray.[\[8\]](#)[\[9\]](#)
- Do not ingest.[\[8\]](#)[\[9\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)[\[9\]](#)

- Do not eat, drink, or smoke in areas where **iodoacetyl chloride** is handled.
- Avoid contact with water and moisture.[\[8\]](#)[\[9\]](#)

Storage Requirements

Proper storage of **iodoacetyl chloride** is crucial to maintain its stability and prevent hazardous reactions.

Storage Condition	Requirement
Location	Store in a dry, cool, and well-ventilated place. [8] [9] Designate a "Corrosives area" for storage. [8] [9]
Container	Keep containers tightly closed. [8] [9]
Atmosphere	Store under an inert gas, such as nitrogen. [8] [9]
Protection	Protect from light and moisture. [5] [8] [9]
Temperature	Keep refrigerated. [12] [13]
Security	Store in a locked-up area accessible only to authorized personnel. [9]

Incompatible Materials

- Strong oxidizing agents[\[1\]](#)[\[9\]](#)
- Bases[\[1\]](#)[\[9\]](#)
- Water[\[1\]](#)[\[9\]](#)
- Alcohols[\[14\]](#)
- Amines[\[15\]](#)
- Metals[\[15\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **iodoacetyl chloride**.

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[9] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.[9]
Skin Contact	Immediately take off all contaminated clothing. [9] Wash off with plenty of water for at least 15 minutes.[9] Seek immediate medical attention. [9]
Inhalation	Remove to fresh air.[9] If not breathing, give artificial respiration.[9] Do not use mouth-to-mouth resuscitation.[9] Seek immediate medical attention.[9]
Ingestion	Do NOT induce vomiting.[8][9] Rinse mouth with water.[9] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.[9]

Spill and Leak Procedures

- Evacuation: Evacuate personnel to a safe area.[8]
- Ventilation: Ensure adequate ventilation.[8]
- Containment: Absorb the spill with inert, non-combustible material such as dry sand or earth.
[8][9] Do not use combustible materials like sawdust.[16]
- Cleanup: Collect the absorbed material into a suitable, closed container for disposal.[8][9] Do not expose the spill to water.[9]

- PPE: Wear appropriate personal protective equipment during cleanup.[8]

Fire-Fighting Measures

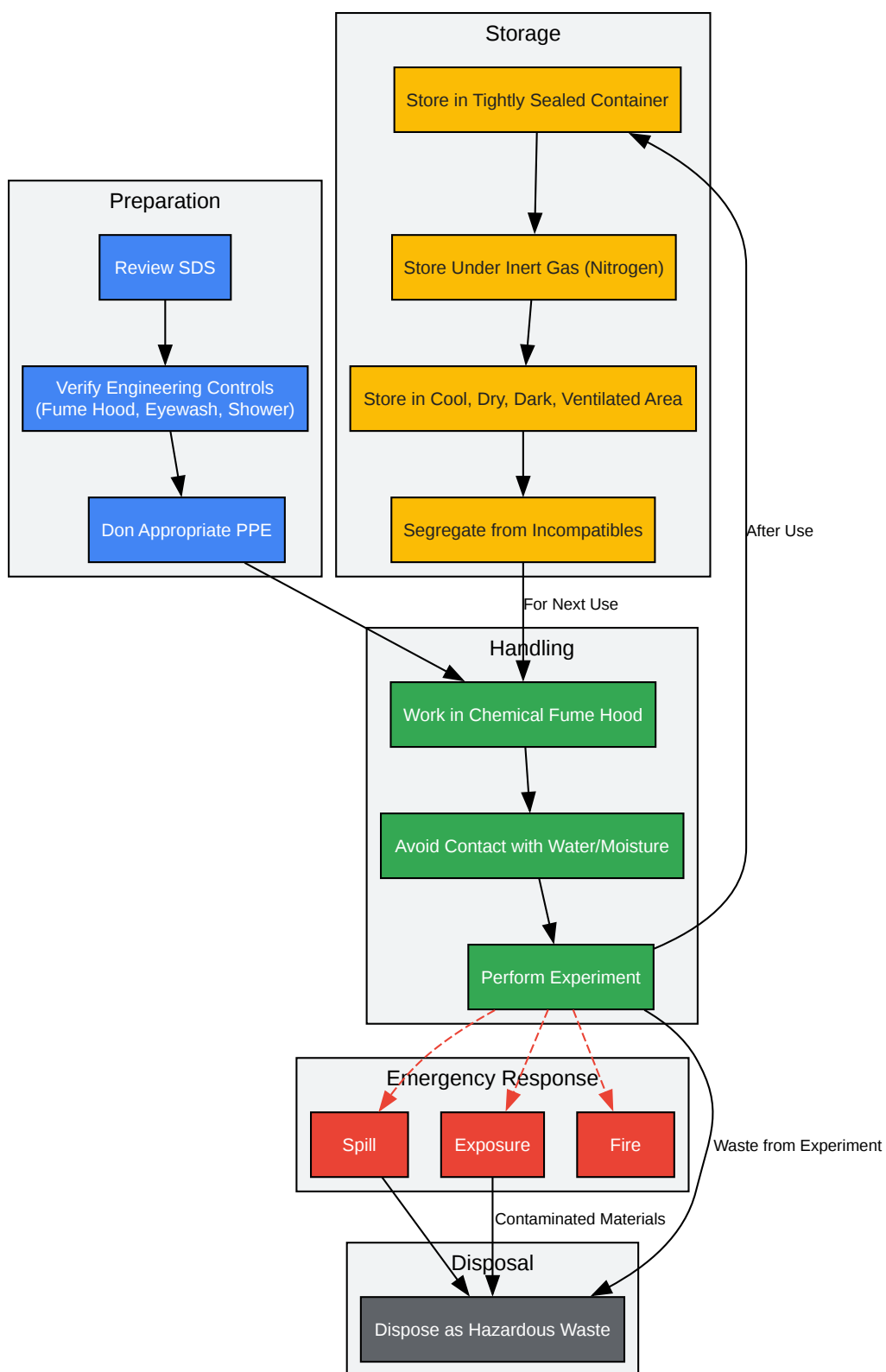
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), dry sand, or alcohol-resistant foam.[8][9]
- Unsuitable Extinguishing Media: Do not use water, as it reacts with **iodoacetyl chloride** to liberate toxic gas.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8][9]

Disposal Considerations

Dispose of **iodoacetyl chloride** and its containers in accordance with all applicable local, regional, and national regulations.[8][9] Waste is classified as hazardous.[8] Do not empty into drains.[9]

Logical Workflow for Safe Handling

The following diagram illustrates the critical workflow for the safe handling of **iodoacetyl chloride** from receipt to disposal.



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Caption: Workflow for safe **iodoacetyl chloride** handling.

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